Application Note: N-(4-Fluorophenyl)-N-methylacrylamide as a Tunable Covalent Warhead

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Compound of Interest

Compound Name:	*N-(4-Fluorophenyl)-N-methylacrylamide*
Cat. No.:	*B13357830*

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Executive Summary

In the renaissance of covalent drug discovery, the "Goldilocks" principle of reactivity is paramount. Warheads that are too reactive lead to off-target toxicity (immunogenicity), while those that are too inert fail to engage the target effectively.[1]

N-(4-Fluorophenyl)-N-methylacrylamide represents a specialized class of tertiary acrylamide warheads. Unlike the secondary acrylamides found in blockbuster drugs like Ibrutinib or Osimertinib, this warhead lacks a hydrogen bond donor at the amide nitrogen and possesses increased steric bulk. These features dramatically modulate its intrinsic reactivity and physicochemical profile, making it an ideal candidate for targeting non-catalytic cysteines or maximizing selectivity in crowded active sites.

This guide details the design rationale, synthesis, and validation protocols for integrating this warhead into your medicinal chemistry campaigns.

Chemical Profile & Design Rationale

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Structural Attributes

The molecule consists of three distinct functional zones:

- The Warhead (Acryloyl group): The electrophilic center that undergoes Michael addition with thiols.
- The Tuner (N-Methyl group): A critical steric and electronic modulator. It forces the amide into a specific conformation (often favoring the cis-like rotamer relative to the carbonyl) and removes the potential for H-bond donation, improving membrane permeability.
- The Electronic Anchor (4-Fluorophenyl): The fluorine atom at the para-position blocks metabolic oxidation (CYP450-mediated hydroxylation) and modulates the electron density of the nitrogen, indirectly tuning the electrophilicity of the acrylamide double bond.

Mechanism of Action: The Michael Addition

The reaction follows a 1,4-conjugate addition mechanism. The sulfur nucleophile (Cysteine thiolate) attacks the

-carbon of the acrylamide.

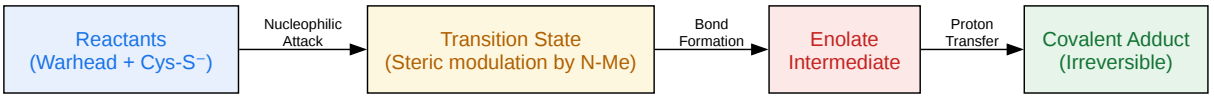

Figure 1: Mechanism of Covalent Inactivation. The N-methyl group (not shown) provides steric hindrance, slowing the attack rate compared to NH-acrylamides, thereby increasing selectivity.

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Protocol A: Chemical Synthesis

Objective: To synthesize **N-(4-fluorophenyl)-N-methylacrylamide** with high purity for biological testing.

Reagents & Equipment

- N-Methyl-4-fluoroaniline (1.0 equiv)

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- Acryloyl chloride (1.2 equiv)
- Diisopropylethylamine (DIPEA) or Triethylamine (TEA) (1.5 equiv)
- Dichloromethane (DCM), anhydrous
- Inert atmosphere (Nitrogen or Argon)
- Rotary evaporator, Flash Chromatography system

Step-by-Step Procedure

- Preparation: Flame-dry a 100 mL round-bottom flask and purge with nitrogen. Add N-methyl-4-fluoroaniline (1.0 g, 8.0 mmol) and anhydrous DCM (20 mL).
- Base Addition: Cool the solution to 0°C using an ice bath. Add DIPEA (2.1 mL, 12.0 mmol) dropwise via syringe.
- Acylation: Add acryloyl chloride (0.78 mL, 9.6 mmol) dropwise over 10 minutes. Note: The reaction is exothermic; control addition rate to maintain temperature < 5°C.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours. Monitor consumption of the aniline by TLC (Hexane/EtOAc 3:1).
- Workup:
  - Quench with saturated $NaHCO_3$ (20 mL).
  - Extract the aqueous layer with DCM (2 x 20 mL).
  - Wash combined organics with 1M HCl (to remove unreacted aniline) and Brine.
  - Dry over anhydrous Na_2SO_4, filter, and concentrate in vacuo.
- Purification: Purify the residue via flash column chromatography (SiO_2, 0–30% EtOAc in Hexanes).
- Validation: Confirm structure via ^1H NMR (characteristic vinylic protons at ~6.0–6.5 ppm) and LC-MS (M+H).

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Protocol B: Intrinsic Reactivity Profiling (GSH Assay)

Objective: To determine the half-life (

) of the warhead in the presence of Glutathione (GSH). This establishes the "reactivity floor" before testing on proteins.

Rationale: Tertiary acrylamides generally exhibit slower kinetics than secondary acrylamides. A

< 15 minutes indicates potential for high off-target toxicity. A

> 24 hours may be too inert.

Experimental Setup

Parameter	Condition
Technique	NMR (preferred) or LC-MS
Solvent	Phosphate Buffer (pH 7.4) / d6-DMSO (80:20)
Concentration	Warhead (500 µM), GSH (5 mM)
Internal Standard	1,3,5-Trimethoxybenzene (if using NMR)
Temperature	37°C

Workflow

- Stock Prep: Prepare a 100 mM stock of the warhead in DMSO. Prepare a 100 mM fresh stock of reduced GSH in buffer.
- Initiation: Mix warhead and GSH (1:10 ratio) in the reaction vessel.
- Monitoring:
  - NMR: Acquire ^{1}H spectra every 15 minutes for 8 hours. Integrate the disappearance of vinyl protons (multiplet at 6.0–6.5 ppm).

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- LC-MS: Inject aliquots every 30 minutes. Monitor the disappearance of the parent peak [M+H] and appearance of the GSH-adduct [M+307+H].

- Calculation: Plot

  vs. time. The slope is

  .

Protocol C: Kinetic Characterization ( )

Objective: To distinguish between reversible binding affinity (

) and the rate of covalent bond formation (

).

Context: For N-methyl acrylamides, the

is often the limiting factor due to steric hindrance. This assay confirms if the warhead is positioned correctly to overcome that barrier.

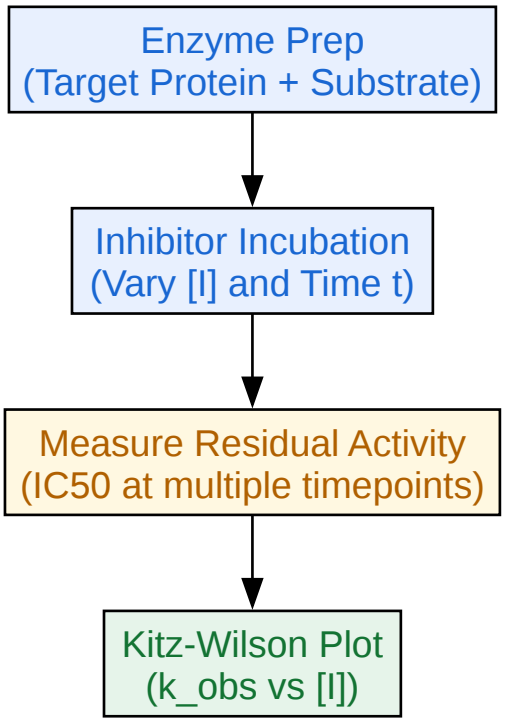

Figure 2: Workflow for determining covalent kinetic parameters.

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Procedure

- Dose-Response: Prepare serial dilutions of the inhibitor (e.g., 0 nM to 10 µM).
- Time-Course: Incubate enzyme with inhibitor for varying times (

  = 0, 15, 30, 60, 120 min) before adding the substrate (ATP/peptide).
- Activity Measurement: Measure enzymatic activity (fluorescence/luminescence) after substrate addition.
- Data Analysis:
  - Determine the

    for each pre-incubation time point.
  - Calculate

    for each concentration using:
  - Fit

    vs.

    using the hyperbolic equation:

Interpretation:

- High

  , Low

  : The warhead is too sterically hindered or the scaffold does not bind well.
- Low

  , Low

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: Good binding, but the N-methyl group prevents efficient reaction (misalignment).

- Low

  , High

  : Ideal TCI profile.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Synthetic Yield	Polymerization of acryloyl chloride.	Add a radical inhibitor (e.g., BHT) during synthesis; keep temp < 0°C.
No Reactivity with Protein	Steric clash of N-methyl group.	Switch to N-H acrylamide or move the warhead to a different vector on the scaffold.
High GSH Reactivity (min)	Electronic activation by F-phenyl.	Remove the Fluorine or add a methyl group to the -carbon of the acrylamide (methacrylamide) to further dampen reactivity.
Poor Solubility	Lipophilicity of F-phenyl group.	Introduce solubilizing groups (piperazine, morpholine) elsewhere on the scaffold.

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